

An In-depth Technical Guide to the Silver-Copper (Ag-Cu) Phase Diagram

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Silver-copper

CAS No.: 12249-45-5

Cat. No.: B1645152

[Get Quote](#)

For Researchers, Scientists, and Materials Development Professionals

The **silver-copper** (Ag-Cu) system is a classic example of a binary eutectic alloy, pivotal in various applications ranging from electronics and brazing alloys to jewelry.^[1] An understanding of its phase diagram is crucial for controlling the microstructure and, consequently, the mechanical, electrical, and thermal properties of Ag-Cu alloys. This guide provides a detailed interpretation of the Ag-Cu phase diagram, methodologies for its experimental determination, and a summary of its key quantitative features.

Interpreting the Ag-Cu Phase Diagram

The Ag-Cu phase diagram is a temperature-composition map that illustrates the stable phases of the alloy at thermodynamic equilibrium. The system is characterized by a simple eutectic reaction, where a single liquid phase transforms into two distinct solid phases upon cooling.

The key features of the diagram are:

- **Liquid (L) Phase:** At high temperatures, silver and copper are completely miscible, forming a single liquid solution.

- α -Phase (Alpha): This is a silver-rich solid solution with copper as the solute, possessing a face-centered cubic (FCC) crystal structure.
- β -Phase (Beta): This is a copper-rich solid solution with silver as the solute, which also has an FCC crystal structure.
- Liquidus Line: The line separating the fully liquid (L) phase from the two-phase regions (L + α or L + β). Above this line, the alloy is entirely liquid.
- Solidus Line: The line below which the alloy is completely solid. It separates the solid-phase regions (α or β) from the two-phase solid/liquid regions.
- Eutectic Point: The specific composition and temperature at which the liquid phase transforms isothermally and reversibly into a mixture of two solid phases (α and β). This is an invariant point on the diagram.^[2] The eutectic reaction is represented as: $L \leftrightarrow \alpha + \beta$.
- Solvus Line: This line defines the limit of solid solubility. It shows the maximum concentration of the solute element that can dissolve in the solid solvent phase as a function of temperature.

Quantitative Data Summary

The critical quantitative data for the Ag-Cu system are summarized in the table below. These values are essential for heat treatment and alloy design.

Parameter	Temperature (°C)	Composition (wt. % Cu)	Composition (wt. % Ag)	Reference
Melting Point of Ag	960.5	0	100	[3]
Melting Point of Cu	1084	100	0	[4]
Eutectic Point	779.1	28.1 - 28.4	71.9 - 71.6	[3][5][6]
Max. Solubility of Cu in Ag (α)	779.1	8.8	91.2	[7][8]
Max. Solubility of Ag in Cu (β)	779.1	92.1	7.9	[8][9]
Solubility at 700°C (Cu in Ag)	700	~4.0	~96.0	[10]
Solubility at 700°C (Ag in Cu)	700	~95.0	~5.0	[10]
Solubility at 500°C (Cu in Ag)	500	~2.0	~98.0	[11]

Experimental Protocols for Phase Diagram Determination

The determination of a phase diagram like that of Ag-Cu is accomplished through various experimental techniques that measure phase transitions as a function of temperature.[3]

1. Thermal Analysis (Differential Scanning Calorimetry - DSC / Differential Thermal Analysis - DTA)

- Principle: This is one of the most common methods.[12] It involves heating or cooling a small sample of a specific alloy composition at a controlled rate and measuring the heat flow (DSC) or temperature difference (DTA) between the sample and an inert reference. Phase

transformations (like melting or solidification) are accompanied by the absorption or release of heat, which appears as peaks or shifts in the thermal curve.

- Methodology:
 - A series of alloys with varying compositions across the entire range (e.g., in 5 wt. % increments) are prepared from high-purity silver and copper.
 - A small, known mass of each alloy is placed in a crucible (e.g., alumina or graphite) within the DSC/DTA instrument.
 - The sample is heated to a temperature well above the liquidus line to ensure it is fully molten and homogenized.
 - The sample is then cooled at a constant, slow rate (e.g., 5-10 °C/min).
 - The temperature is recorded as a function of time or heat flow.
 - The onset temperatures of thermal events (peaks) on the cooling curve correspond to the liquidus and solidus (or eutectic) temperatures for that specific composition.
 - Plotting these transition temperatures against their respective compositions generates the phase diagram boundaries.^[13] A temperature "halt" or plateau during cooling indicates the eutectic reaction.^[12]

2. Metallography and Microscopy

- Principle: This technique involves examining the microstructure of alloys that have been heat-treated and quenched to preserve their high-temperature phase structure.
- Methodology:
 - Samples of various compositions are heated to specific temperatures within different phase regions of the diagram.
 - They are held at that temperature long enough to reach equilibrium (annealing).

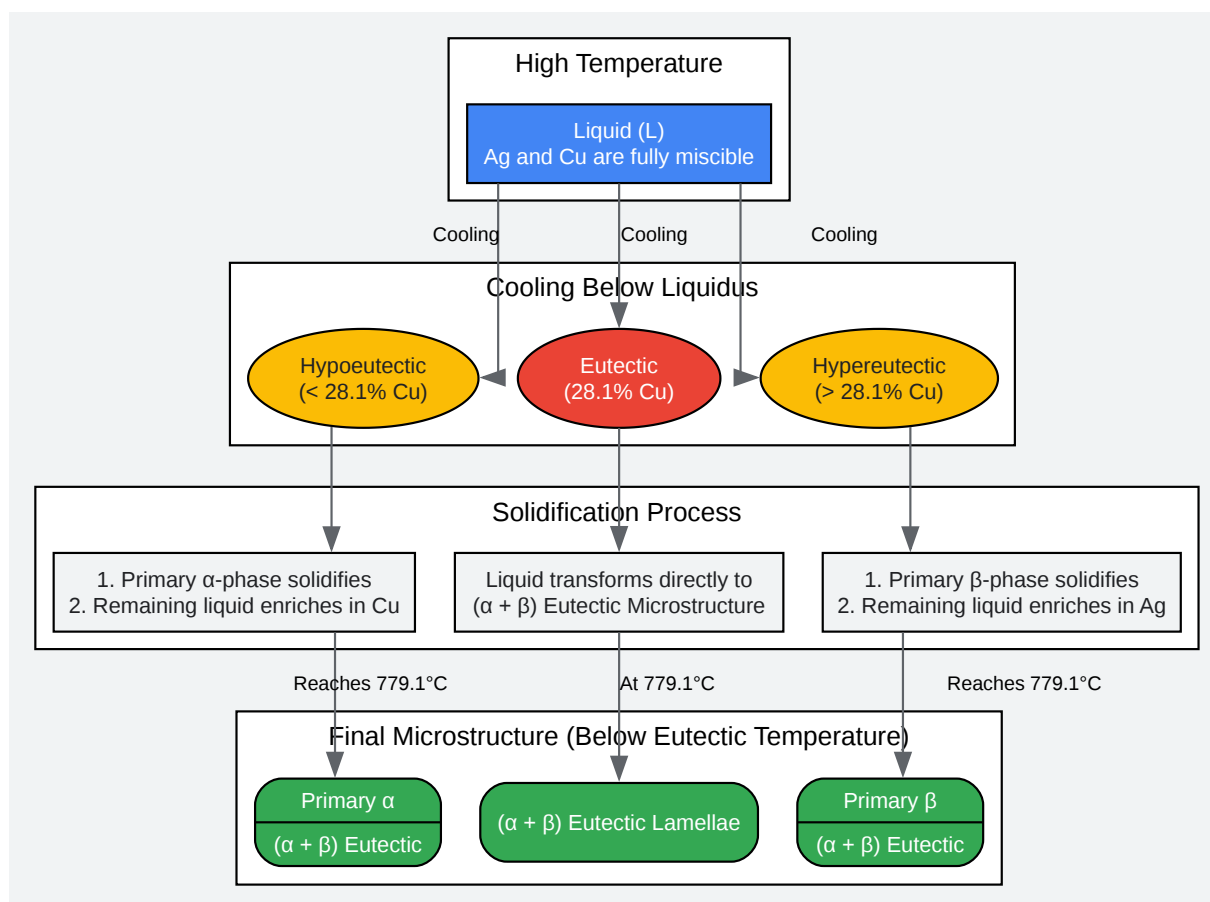
- The samples are then rapidly quenched in a medium like water or brine to "freeze" the microstructure.
- The quenched samples are sectioned, ground, polished, and etched with a suitable chemical reagent to reveal the grain boundaries and different phases.
- The microstructure is then analyzed using optical microscopy or Scanning Electron Microscopy (SEM). The number, morphology, and relative amounts of the phases present are identified. For example, a sample quenched from the L+ α region will show solid primary α dendrites surrounded by what was the liquid phase.
- This process is repeated for numerous compositions and temperatures to map out the phase boundaries.

3. X-Ray Diffraction (XRD)

- Principle: XRD is used to identify the crystal structures of the phases present in an alloy at different temperatures. It can also be used to determine the lattice parameters of the solid solutions, which can be correlated with composition to determine the solvus lines.
- Methodology:
 - Similar to metallography, alloy samples are prepared, annealed at various temperatures, and quenched.
 - The samples are analyzed using an X-ray diffractometer at room temperature.
 - The resulting diffraction pattern shows peaks corresponding to the crystallographic planes of the phases present (e.g., α -Ag and β -Cu).
 - By analyzing samples quenched from just inside and just outside a phase boundary, the location of the boundary can be determined.
 - For determining solvus lines, the precise shift in the diffraction peak positions for the α and β phases can be measured. This shift is related to the change in the lattice parameter due to the dissolved solute atoms, which can be calibrated to find the solute concentration at the annealing temperature.

Logical Relationships in the Ag-Cu System

The cooling of a liquid Ag-Cu alloy follows distinct pathways depending on its composition relative to the eutectic point. The following diagram illustrates these logical sequences of phase transformations.



[Click to download full resolution via product page](#)

Caption: Logical workflow of phase transformations during cooling of Ag-Cu alloys.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. riomaisseguro.rio.rj.gov.br](https://riomaisseguro.rio.rj.gov.br) [riomaisseguro.rio.rj.gov.br]
- [2. Phase diagram part 2 | PDF](#) [[slideshare.net](#)]
- [3. static1.squarespace.com](https://static1.squarespace.com) [static1.squarespace.com]
- [4. scribd.com](https://scribd.com) [scribd.com]
- [5. scribd.com](https://scribd.com) [scribd.com]
- [6. researchgate.net](https://researchgate.net) [researchgate.net]
- [7. Reddit - The heart of the internet](https://reddit.com) [reddit.com]
- [8. faculty.olin.edu](https://faculty.olin.edu) [faculty.olin.edu]
- [9. Question 7 \(20 marks\) The diagram below shows the Cu-Ag phase diagram. \(a..](#) [[askfilo.com](#)]
- [10. brainly.com](https://brainly.com) [brainly.com]
- [11. homework.study.com](https://homework.study.com) [homework.study.com]
- [12. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [13. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Silver-Copper (Ag-Cu) Phase Diagram]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1645152/docs#an-in-depth-technical-guide-to-the-silver-copper-ag-cu-phase-diagram>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)